Establishing certified reference materials for Uranium-236 analysis

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Compound of Interest	
Compound Name:	*Uranium-236*
CAS No.:	*13982-70-2*
Cat. No.:	*B1194380*

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A Guide to Certified Reference Materials for Uranium-236 Analysis

The accurate and precise measurement of **Uranium-236** (^{236}U), a rare uranium isotope, is critical in various fields, including nuclear forensics, nonproliferation, environmental monitoring, and geochronology.[1][2] Given its low natural abundance, typically below one part per billion, highly sensitive analytical techniques are required for its quantification.[1] The reliability of these measurements hinges on the availability and proper use of certified reference materials (CRMs). This guide provides a comparison of available CRMs for ^{236}U analysis, details the experimental protocols for their use, and outlines the process of establishing these crucial standards.

Comparison of **Uranium-236** Certified Reference Materials

Several national and international organizations produce and distribute CRMs for uranium isotopic analysis. These materials are indispensable for instrument calibration, method

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validation, and ensuring the traceability of measurement results.[3][4] The choice of a specific CRM depends on the required ^{236}U concentration range, the analytical technique employed, and the desired level of uncertainty.

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Certified Reference Material	Issuing Body	Certified $^{236}U/^{238}U$ Ratio	Uncertainty	Matrix	Recommended Analytical Technique(s)
SRM 969	National Bureau of Standards (NBS)/NIST	Isotope abundances for $^{234}U/U$, $^{236}U/U$, and $^{238}U/U$ are given, but specific values for $^{236}U/^{238}U$ are not readily available in the provided snippets.	Overall uncertainty of the $^{235}U/U$ abundance is enlarged to 0.07% to include other possible measurement errors.	U_3O_8 Powder	Gamma-ray counting, Thermal Ionization Mass Spectrometry (TIMS), Uranium Hexafluoride Mass Spectrometry (UF_6 MS)
CRM U196	NBL Program Office	$n(^{236}U)/n(^{238}U)$ isotope amount ratio is a characterized property value.	Uncertainty for minor isotopes (^{234}U and ^{236}U) improved by a factor of 3 compared to previous CRMs.	Uranium Metal Solution	Not specified in snippets, but likely TIMS or ICP-MS.
IRMM-2019-2029 Series	Joint Research Centre (JRC)	Certified for uranium isotopic composition, including ^{236}U.	Not specified in snippets.	Uranium Nitrate Solution	Thermal Ionization Mass Spectrometry (TIMS), Gas Source Mass Spectrometry (GSMS)

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IRMM-075 Series	Institute for Reference Materials and Measurements (IRMM)	n(^{236}U)/n(^{238}U) isotope ratios varying from 10^{-4} to 10^{-9}.[5]	Certified with an extended relative uncertainty of 0.016% (k=2) for the IRMM-3636 double spike.[6]	Not specified in snippets.	TIMS, Inductively Coupled Plasma Mass Spectrometry (ICP-MS), Accelerator Mass Spectrometry (AMS), Resonance Ionization Mass Spectrometry (RIMS)[5]
CRM C112-A and CRM 145	Not specified in snippets.	Estimated to be <5 × 10^{-9}.[7]	Not specified in snippets.	Uranium Metal and Uranium Assay Standard Solution	Thermal Ionization Mass Spectrometry (TIMS)

The Role of In-House and Alternative Reference Materials

While CRMs provide the highest level of accuracy and traceability, their availability can be limited, especially for very low ^{236}U concentrations relevant to environmental studies.[1] Consequently, many laboratories develop their own in-house reference materials or rely on "community accepted" standards.[1] These are often natural samples that have been extensively characterized by multiple laboratories. While not formally certified, these materials are crucial for routine quality control and inter-laboratory comparisons.[3] For instance, the University of Notre Dame has developed a new series of ^{236}U isotopic standards, the USRM series, to calibrate systems for low-level ^{236}U/^{238}U measurements.[1]

Experimental Protocols for **Uranium-236** Analysis

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The certification of ^{236}U CRMs and their subsequent use in analysis involves sophisticated mass spectrometry techniques. The choice of method depends on the ^{236}U concentration, the required precision, and the sample matrix.

Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a high-precision technique widely used for the certification of uranium isotopic CRMs.[7][8]

Methodology:

- Sample Preparation: A small amount of the uranium sample is loaded onto a metal filament (e.g., rhenium).
- Ionization: The filament is heated in a high-vacuum environment, causing the uranium to ionize.
- Mass Separation: The ions are accelerated and passed through a magnetic field, which separates them based on their mass-to-charge ratio.
- Detection: The separated ion beams are collected by detectors (e.g., Faraday cups or electron multipliers), and their intensities are measured to determine the isotopic ratios.
- Mass Discrimination Correction: To improve accuracy, mass discrimination effects are corrected using isotopic standards or by employing methods like the Modified Total Evaporation (MTE) technique.[7][8] The MTE method involves interrupting the total evaporation process to correct for background from peak tailing and to recalibrate detectors.[7]

Accelerator Mass Spectrometry (AMS)

AMS is the most sensitive technique for measuring ultra-trace levels of ^{236}U, with detection limits in the range of $^{236}U/^{238}U = 1x10^{-12}$ to $1x10^{-14}$.[1]

Methodology:

- Sample Preparation: The uranium sample is chemically purified and converted into a solid form suitable for ion source sputtering.

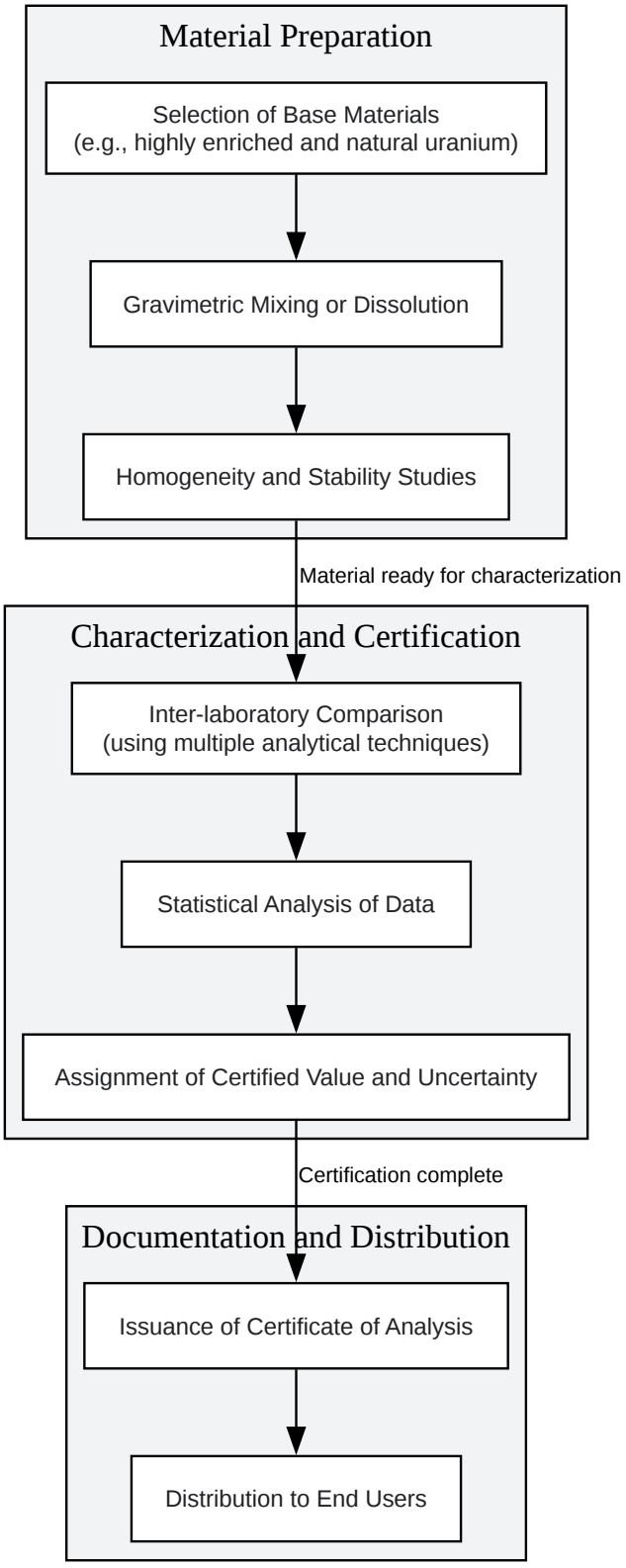
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- Ion Generation: The solid sample is bombarded with a beam of ions (e.g., Cs^+) to produce negative ions.
- Acceleration: The negative ions are accelerated to high energies (MeV range) in a tandem accelerator.
- Interference Removal: At the high-energy terminal of the accelerator, the ions pass through a stripper gas or foil, which removes electrons and breaks up molecular isobars that could interfere with the ^{236}U measurement.
- Mass and Energy Analysis: The resulting positive ions are further analyzed by magnetic and electrostatic analyzers to separate ^{236}U from other isotopes and background ions.
- Detection: The ^{236}U ions are counted in a sensitive detector (e.g., a gas ionization detector or a solid-state detector).

Establishing Certified Reference Materials

The process of establishing a CRM is a meticulous and well-documented procedure to ensure its accuracy, homogeneity, and stability.

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